

Application Note: Preparation of 10 mM Adenosine 3',5'-diphosphate (PAP) Stock Solution

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Compound of Interest

Compound Name: Adenosine 3' 5'-diphosphate

Cat. No.: B12061937

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Abstract & Introduction

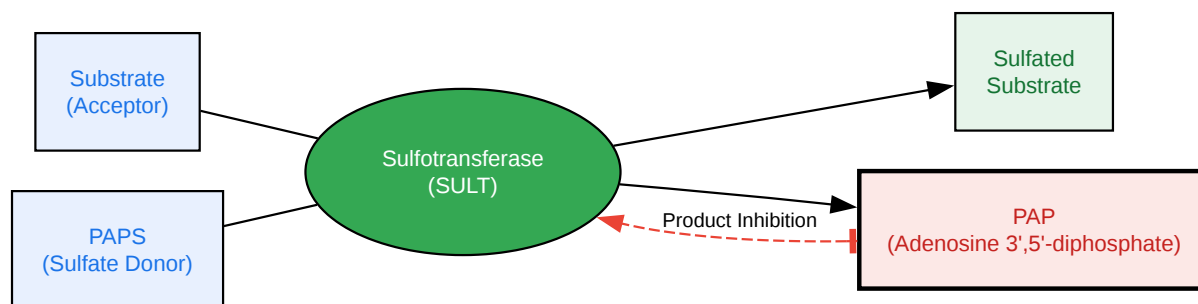
Adenosine 3',5'-diphosphate (PAP), also known as 3'-phosphoadenosine 5'-phosphate, is a critical mechanistic byproduct of sulfotransferase (SULT) reactions.[1][2][3][4][5][6] In the biological sulfonation pathway, the universal sulfate donor 3'-phosphoadenosine 5'-phosphosulfate (PAPS) transfers a sulfonate group to a substrate (e.g., steroids, neurotransmitters, xenobiotics), releasing PAP.[1][6]

Because PAP acts as a potent product inhibitor of SULT enzymes, its accurate preparation is essential for kinetic inhibition studies, crystallographic assays, and metabolic profiling.[1] This protocol details the preparation of a validated 10 mM PAP stock solution, emphasizing pH stability, concentration verification via UV spectroscopy, and proper storage to prevent hydrolysis.

Critical Distinction: Do not confuse PAP (3',5'-ADP) with the canonical energy metabolite ADP (Adenosine 5'-diphosphate).[1] They are structural isomers with distinct biological functions.

Biological Context: The SULT Reaction

The following diagram illustrates the generation of PAP within the sulfonation pathway.



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Figure 1: The Sulfotransferase (SULT) reaction cycle showing PAP as the byproduct and feedback inhibitor.[1]

Chemical & Physical Properties[1][2][4][5][7][8][9][10][11]

Before preparation, verify the salt form of your starting material.[1] The disodium salt is the most common commercial form due to its superior solubility compared to the free acid.[1]

Property	Disodium Salt (Typical)	Free Acid
CAS Number	75431-54-8	1053-73-2
Formula		
Molecular Weight (MW)	~471.16 g/mol (Anhydrous)*	427.20 g/mol
Solubility	Water, PBS (> 10 mg/mL)	Water (Limited, requires pH adj.)[1]
	259 nm	259 nm
Extinction Coeff.[1][6][7] (		
)		

*Note: Commercial sodium salts are often hydrates. Always check the specific batch Certificate of Analysis (CoA) for the exact Formula Weight (FW) including water of hydration.[\[1\]](#)

Preparation Protocol: 10 mM Stock Solution

Materials Required[\[1\]](#)

- Solid Reagent: Adenosine 3',5'-diphosphate Disodium Salt (Purity 95%).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Solvent: Nuclease-free water or 10 mM Tris-HCl (pH 7.5).
 - Expert Insight: While water is sufficient, a low-concentration buffer (Tris or HEPES, pH 7.0–7.[\[1\]](#)5) prevents acidification caused by dissolved or slight hydrolysis over time.
- Equipment: Analytical balance, Vortex mixer, pH meter (micro-probe recommended), UV-Vis Spectrophotometer.

Calculations

To prepare 1 mL of 10 mM solution using the Disodium Salt (assuming MW = 471.16 g/mol):

[\[1\]](#)

Practical Strategy: Weighing exactly 4.71 mg is error-prone. Instead, weigh a larger amount (e.g., ~10 mg) and calculate the required volume to achieve 10 mM.[\[1\]](#)

[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[8\]](#)[\[9\]](#)[\[7\]](#)[\[10\]](#)

Step-by-Step Procedure

- Weighing: Accurately weigh approximately 5–10 mg of PAP disodium salt into a sterile 1.5 mL microcentrifuge tube. Record the exact mass.
- Volume Calculation: Calculate the volume of solvent required using the formula above.

- Dissolution: Add 80% of the calculated volume of solvent (Water or Buffer). Vortex moderately until fully dissolved.^[1] The solution should be clear and colorless.
- pH Adjustment (Critical):
 - Spot-check pH using pH paper or a micro-probe.^[1]
 - Target pH: 7.0 – 7.5.
 - If acidic (common with free acid forms), adjust carefully with 0.1 N NaOH.^[1]
 - Note: Disodium salts usually yield a pH near neutral and may not require adjustment.
- Final Volume: Add solvent to reach the final calculated volume.
- Filtration: Filter sterilize using a 0.22 PES or PVDF syringe filter to remove particulates and potential microbial contaminants.
- Quality Control: Verify concentration (See Section 4).
- Storage: Aliquot into small volumes (e.g., 50–100) to avoid freeze-thaw cycles. Store at -20°C (stable for >6 months) or -80°C (stable for >1 year).

Quality Control: Concentration Verification

Gravimetric preparation is often inaccurate for hygroscopic nucleotides. Validation via UV absorbance is the "Gold Standard."^[1]

Method: Beer-Lambert Law (

)^[1]

- :

(at pH 7.0)^{[1][6][7]}

- Path length (

): 1 cm

Protocol:

- Prepare a 1:100 dilution of your stock (e.g., 10

stock + 990

buffer).[1]

- Blank the spectrophotometer with the buffer.[1]

- Measure Absorbance at 259 nm (

).[1][7]

- Calculate actual stock concentration:

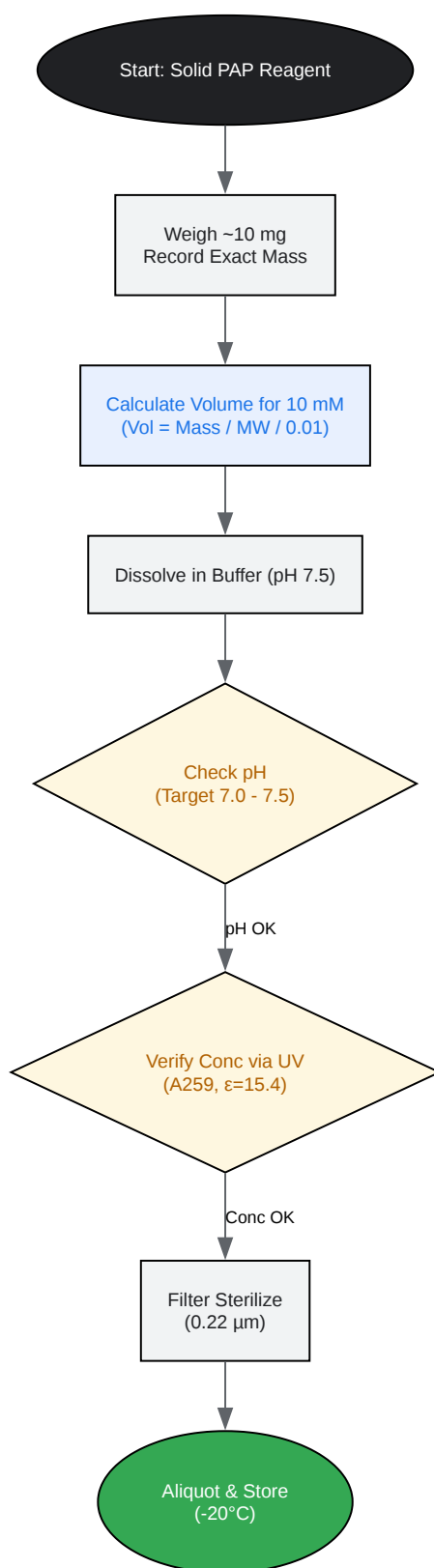
[1]

Example: If

for a 1:100 dilution:

[1]

Workflow Visualization



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Figure 2: Step-by-step workflow for the preparation and validation of the PAP stock solution.[1]
[9]

References

- Dombrowski, L., et al. (2006).[1] Crystal structures of human sulfotransferases SULT1B1 and SULT1C1 complexed with the cofactor product adenosine-3'-5'-diphosphate (PAP).[1][2][4] *Proteins*, 64(4), 1091-1094.[1][2][4]
- PubChem. (2023). Adenosine 3',5'-diphosphate (CID 159296).[1][9] National Library of Medicine. Retrieved from [\[Link\]](#)[1]
- Bock, K. W., et al. (1987).[1] *Methods in Enzymology: Sulfotransferases*. Academic Press.[1] (Standard reference for nucleotide extinction coefficients).

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Sources

- 1. Adenosine 3',5'-bisphosphate - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 2. caymanchem.com [\[caymanchem.com\]](https://caymanchem.com)
- 3. Adenosine 3',5'-diphosphate = 96 75431-54-8 [\[sigmaaldrich.com\]](https://sigmaaldrich.com)
- 4. cdn.caymanchem.com [\[cdn.caymanchem.com\]](https://cdn.caymanchem.com)
- 5. scientificlabs.co.uk [\[scientificlabs.co.uk\]](https://scientificlabs.co.uk)
- 6. sigmaaldrich.com [\[sigmaaldrich.com\]](https://sigmaaldrich.com)
- 7. Adenosine triphosphate - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 8. Adenosine-5'-Triphosphate | TriLink Customer Portal [\[shop.trilinkbiotech.com\]](https://shop.trilinkbiotech.com)
- 9. Adenosine 3',5'-diphosphate | C₁₀H₁₅N₅O₁₀P₂ | CID 159296 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 10. Solubility and diffusion coefficient of adenosine 3':5'-monophosphate - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)

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